

2-Thiouracil chemical properties and structure

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Compound of Interest

Compound Name: 2-Thiouracil

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2-Thiouracil: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Thiouracil is a heterocyclic compound and a sulfur-containing derivative of uracil, one of the four nucleobases in RNA.^[1] Its structural similarity to uracil allows it to interfere with nucleic acid metabolism and protein synthesis, leading to its primary application as an antithyroid agent.^[2] This technical guide provides an in-depth overview of the chemical properties, structure, synthesis, and biological activity of **2-thiouracil**, tailored for professionals in research and drug development.

Chemical Structure and Properties

2-Thiouracil, with the IUPAC name 2-Sulfanylidene-2,3-dihydropyrimidin-4(1H)-one, is a planar molecule. It exists in tautomeric forms, with the thione form predominating under normal conditions.^[1] This tautomerism is crucial for its biological activity and chemical reactivity.

Table 1: Physicochemical Properties of 2-Thiouracil

Property	Value	Source(s)
IUPAC Name	2-Sulfanylidene-2,3-dihydropyrimidin-4(1H)-one	
CAS Number	141-90-2	[3]
Chemical Formula	C ₄ H ₄ N ₂ OS	[1][3]
Molecular Weight	128.15 g/mol	[1][3]
Appearance	White to pale cream-colored crystalline powder	[4]
Melting Point	>300 °C (decomposes)	[4]
Boiling Point	Not determined (decomposes)	[1]
Solubility in Water	0.5 g/L, 0.709 g/L (25 °C)	[1]
Solubility in DMSO	50 mg/mL, 55 mg/mL	[2][5]
Solubility in Ethanol	< 1 mg/mL	[5]
pKa	7.46 (uncertain)	
UV λ _{max} (in H ₂ O)	271 nm, 275 nm	[6]

Spectroscopic Data

The structural features of **2-thiouracil** have been extensively characterized using various spectroscopic techniques.

- ¹H NMR (400 MHz, DMSO-d₆): Chemical shifts are observed at approximately δ 12.4 (s, 1H, NH), δ 7.4 (d, 1H, J=7.7 Hz, CH), and δ 5.8 (d, 1H, J=7.7 Hz, CH).
- IR (KBr): The infrared spectrum shows characteristic absorption bands corresponding to N-H stretching, C=O stretching, C=S stretching, and C=C stretching vibrations.
- UV-Vis (H₂O): The ultraviolet absorption spectrum in water exhibits a maximum absorption peak around 271-275 nm.[6]

- Mass Spectrometry (EI): The electron ionization mass spectrum shows a molecular ion peak (M^+) at m/z 128, corresponding to the molecular weight of **2-thiouracil**.[\[3\]](#)[\[7\]](#)

Experimental Protocols

Synthesis of 2-Thiouracil Derivatives

A common method for the synthesis of **2-thiouracil** and its derivatives is the condensation of a β -ketoester with thiourea in the presence of a base. The following is a representative protocol for a related compound, which can be adapted for **2-thiouracil**.

Protocol: Synthesis of 2-Thio-6-methyluracil[\[8\]](#)

- Reaction Setup: In a 2-liter flask, combine thiourea (76 g, 1 mole), ethyl acetoacetate (130 g, 1 mole), and sodium methoxide (120 g) in 900 mL of methanol.
- Reaction: Gently heat the mixture on a steam bath and allow the solvent to evaporate over approximately 8 hours in a fume hood.
- Work-up: Dissolve the resulting residue in 1 liter of hot water. Treat the solution with activated carbon and filter.
- Precipitation: Carefully add 120 mL of glacial acetic acid to the hot filtrate to precipitate the product.
- Purification: Collect the precipitate by filtration. Suspend the wet solid in a boiling solution of 1 liter of water and 20 mL of glacial acetic acid, stir well, and then cool.
- Isolation: Collect the purified product by filtration, wash with cold water, and dry in an oven at 70°C.

Spectroscopic Sample Preparation

IR Spectroscopy (KBr Pellet Method)[\[9\]](#)

- Grinding: Thoroughly grind 1-2 mg of **2-thiouracil** with approximately 100-200 mg of dry potassium bromide (KBr) in an agate mortar.

- Pellet Formation: Transfer the finely ground powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Analysis: Place the KBr pellet in the sample holder of the IR spectrometer and acquire the spectrum.

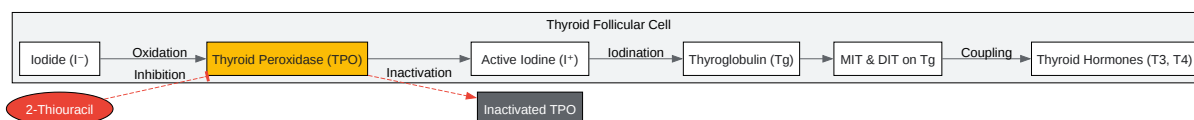
UV-Vis Spectroscopy[6]

- Solution Preparation: Prepare a stock solution of **2-thiouracil** in a suitable solvent (e.g., DMSO).
- Working Solution: Dilute the stock solution with the desired buffer (e.g., phosphate-buffered saline, pH 7.4) to a final concentration of approximately 1.5 mM.
- Measurement: Record the UV-Vis absorption spectrum using a spectrophotometer, using the buffer as a blank.

Biological Activity and Mechanism of Action

The primary pharmacological effect of **2-thiouracil** is its role as an antithyroid agent.[10] It inhibits the production of thyroid hormones (thyroxine and triiodothyronine) by targeting the enzyme thyroid peroxidase (TPO).[11][12] TPO is a key enzyme in the thyroid gland responsible for the iodination of tyrosine residues on the protein thyroglobulin, a critical step in thyroid hormone synthesis.

The inhibition of TPO by **2-thiouracil** can be both reversible and irreversible, depending on the concentration of the drug and iodide.[13][14] **2-Thiouracil** acts as a substrate for TPO, leading to its own oxidation and the subsequent inactivation of the enzyme.[12]

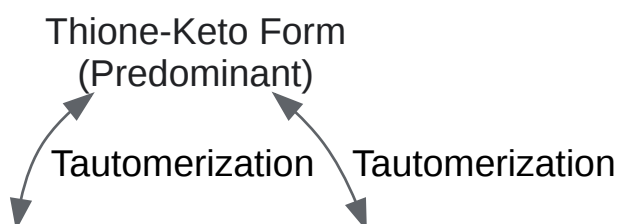


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Caption: Mechanism of thyroid peroxidase inhibition by **2-thiouracil**.

Tautomerism of 2-Thiouracil

2-Thiouracil exhibits keto-enol and thione-thiol tautomerism. The equilibrium between these forms is influenced by the solvent and pH. The thione-keto form is generally the most stable.



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